

Experimental protocol for the synthesis of thiodiglycol using 2-Chloroethanol

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Application Note: Synthesis of Thiodiglycol from 2-Chloroethanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive experimental protocol for the synthesis of thiodiglycol, also known as 2,2'-thiodiethanol, through the reaction of **2-chloroethanol** with sodium sulfide.[1] Thiodiglycol is a versatile chemical intermediate with applications as a solvent in textile dyeing, an antioxidant, and in the manufacturing of various organic chemicals. [1][2][3] This protocol is intended for use by qualified researchers and scientists in a laboratory setting. Adherence to all safety precautions is imperative due to the hazardous nature of the materials involved.

Chemical Data and Properties

A summary of the physical and chemical properties of the reactants and the product is provided in the table below for easy reference.



Property	2-Chloroethanol (Reactant)	Sodium Sulfide Nonahydrate (Reactant)	Thiodiglycol (Product)
Molecular Formula	C₂H₅ClO	Na ₂ S·9H ₂ O	C4H10O2S[1]
Molecular Weight	80.51 g/mol	240.18 g/mol	122.19 g/mol [2]
Appearance	Colorless liquid	Colorless, crystalline solid	Colorless to yellowish viscous liquid[2][4]
Melting Point	-67 °C	~50 °C (decomposes)	-10 °C to -18 °C[2][5]
Boiling Point	128.7 °C at 760 mmHg	Decomposes	282 °C at 760 mmHg (decomposes)[1], 164- 166 °C at 20 mmHg[6]
Density	1.20 g/cm³ at 20 °C	1.43 g/cm ³	1.18 g/cm³ at 20 °C[5]
Solubility in Water	Miscible	Soluble	Miscible[2][5]

Experimental Workflow

The following diagram illustrates the key stages in the synthesis of thiodiglycol from **2-chloroethanol**.



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Caption: Workflow for the synthesis of thiodiglycol.

Experimental Protocol

This protocol is adapted from a procedure published in Organic Syntheses.[6]

Materials and Equipment:



- 3 L round-bottomed flask
- Mechanical stirrer
- Reflux condenser
- Thermometer
- · Heating mantle or steam bath
- Apparatus for distillation under reduced pressure
- Büchner funnel and filter flask
- 20% aqueous solution of 2-chloroethanol (1.5 kg, ~3.7 moles)[6]
- Sodium sulfide nonahydrate (Na₂S·9H₂O) (493 g, 2.05 moles)[6]
- Concentrated hydrochloric acid (HCl)
- Absolute ethanol
- Turmeric paper (or pH indicator)

Procedure:

- Reaction Setup: In a 3 L round-bottomed flask equipped with a mechanical stirrer, combine
 1.5 kg of a 20% aqueous 2-chloroethanol solution with 750 g of water.[6]
- Addition of Sodium Sulfide: Begin stirring the solution and add 493 g of crystalline sodium sulfide nonahydrate in portions. The rate of addition should be controlled to maintain the reaction temperature between 30–35 °C, which typically takes 40 to 60 minutes.[6]
- Initial Reaction: After all the sodium sulfide has been added, continue stirring the mixture for an additional 30 minutes.[6]
- Heating: Remove the stirrer and fit the flask with a reflux condenser and a thermometer.
 Heat the flask using a steam bath or heating mantle until the solution reaches 90 °C.



Maintain the temperature at 90–95 °C for 45 minutes.[6][7]

- Neutralization: Cool the solution to 25 °C. Carefully add concentrated hydrochloric acid dropwise until the solution is neutral, as indicated by turmeric paper or another suitable pH indicator.[6][7]
- Workup and Extraction:
 - Filter the neutralized solution to remove any solids.
 - Transfer the filtrate to a large flask suitable for vacuum distillation. Concentrate the solution under reduced pressure (30–40 mm Hg) by heating the flask in a water bath.[6]
 - The residue, containing sodium chloride and thiodiglycol, should then be extracted twice with 500 mL portions of hot absolute ethanol.[6][7]
 - Filter the combined hot alcoholic extracts to remove the salt and wash the salt with a small amount of additional hot ethanol.[6]
- Isolation and Purification:
 - Combine the alcoholic extract and washings. Remove the ethanol by distillation under reduced pressure.[6]
 - Once the majority of the alcohol has been removed, heat the residue for an extended period under vacuum to remove any remaining volatile impurities.[6][7]
 - The crude product can be further purified by vacuum distillation. The fraction boiling at 164–166 °C / 20 mmHg should be collected.[6]
 - The expected yield of pure thiodiglycol is between 180–195 g (79–86% of the theoretical amount).[6]

Safety Precautions

General Handling:

All manipulations should be performed in a well-ventilated chemical fume hood.[8][9]

Methodological & Application





- Personal Protective Equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves (e.g., fluorinated rubber), and a lab coat, must be worn at all times.[9][10]
 [11]
- An emergency eyewash station and safety shower must be readily accessible.[8][9]
- Avoid inhalation of vapors and direct contact with skin and eyes.[10][12]

Chemical-Specific Hazards:

- **2-Chloroethanol**: Highly toxic and may be fatal if inhaled, ingested, or absorbed through the skin.[9][10][13] It is also a flammable liquid.[11][13] Keep away from heat, sparks, and open flames.[10][11]
- Sodium Sulfide: Corrosive and causes severe skin burns and eye damage.[14] It is toxic if swallowed or in contact with skin.[14] Contact with acids releases highly toxic hydrogen sulfide gas.[15][16] Store away from acids and moisture.[15][17]
- Thiodiglycol: While having a low acute toxicity profile, it is mildly irritating to the eyes and respiratory tract.[2][5] Upon heating to decomposition, it can emit toxic fumes of sulfur oxides and hydrogen sulfide.[4][5]

Spill and Waste Disposal:

- In case of a spill, evacuate the area. For small spills, absorb the material with an inert absorbent (e.g., sand or vermiculite) and place it in a sealed container for disposal.[15][17]
- All chemical waste, including contaminated materials and rinse water, must be collected and disposed of as hazardous waste according to local, state, and federal regulations.[8] Do not discharge into drains.[8][10]

First Aid:

• Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[15][18]



- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[18]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[11][15]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[15][18]

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